

N-Ethylglycine: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *N-Ethylglycine*

Cat. No.: *B1362533*

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Abstract

N-Ethylglycine, a derivative of the amino acid glycine, is a molecule of significant interest in pharmacology and neuroscience. Primarily recognized as a metabolite of the local anesthetic lidocaine, it has demonstrated notable activity as an inhibitor of the glycine transporter 1 (GlyT1). This technical guide provides an in-depth exploration of the molecular structure, chemical properties, and synthesis of **N-Ethylglycine**. Furthermore, it delves into its biological role, particularly its impact on glycinergic neurotransmission and its potential therapeutic applications in pain management.

Molecular Structure and Chemical Formula

N-Ethylglycine is an N-alkylated amino acid. Its molecular structure consists of a glycine backbone with an ethyl group attached to the nitrogen atom.

Chemical Identifiers:

- IUPAC Name: 2-(ethylamino)acetic acid[1]
- Chemical Formula: C₄H₉NO₂[1][2]
- SMILES: CCNCC(=O)O[1][3][4]

- InChI Key: YPIGGYHFMKJNKV-UHFFFAOYSA-N[1][4]

The molecular structure of **N-Ethylglycine** can be visualized as follows:

Caption: 2D representation of the **N-Ethylglycine** molecular structure.

Physicochemical Properties

A summary of the key quantitative data for **N-Ethylglycine** is presented in the table below for easy comparison.

| Property | Value | Source |
|----------------------------------|------------------------------|--------|
| Molecular Weight | 103.12 g/mol | [2][5] |
| Monoisotopic Mass | 103.063328537 Da | [1] |
| Predicted XLogP3 | -2.8 | |
| Predicted pKa (Strongest Acidic) | 2.2 | [1] |
| Predicted pKa (Strongest Basic) | 10.43 | [1] |
| Melting Point | 190°C | [6] |
| Appearance | White to almost white powder | [7] |

Experimental Protocols: Synthesis of N-Ethylglycine

A common method for the synthesis of **N-Ethylglycine** involves the reductive amination of glyoxylic acid with ethylamine. The following is a detailed methodology adapted from cited literature.[1]

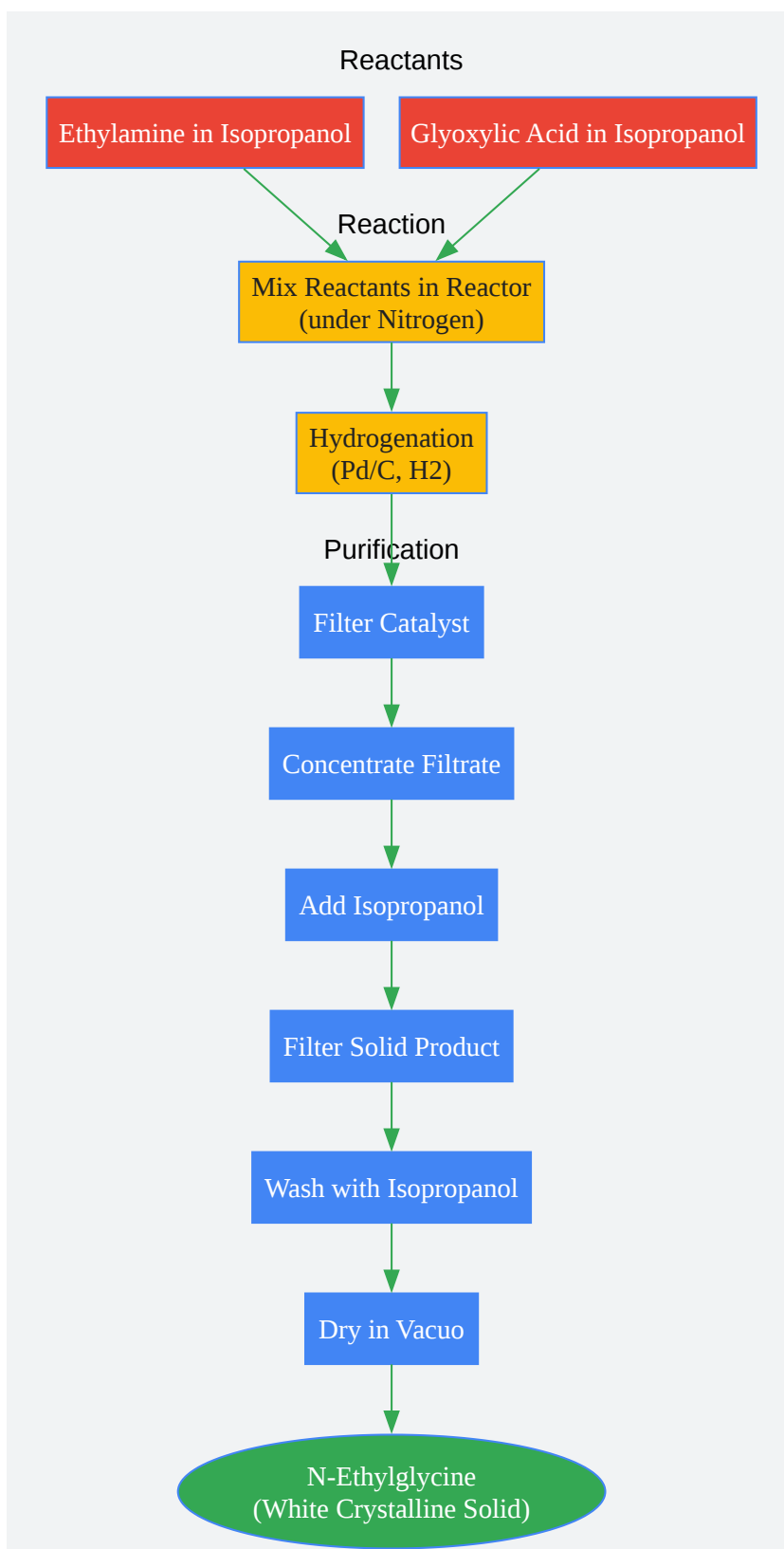
Materials:

- Ethylamine
- Isopropanol

- Glyoxylic acid
- Palladium on charcoal (5%, 50% wet)
- Nitrogen gas
- Hydrogen gas
- 250-liter glass-lined reactor

Procedure:

- A mixture of ethylamine (25 kg) and isopropanol (100 kg) is prepared in a 250-liter glass-lined reactor under a nitrogen atmosphere.
- A solution of glyoxylic acid (25 kg) in isopropanol (25 kg) is added to the reactor over a period of 2-3 hours.
- The resulting solution is then hydrogenated in the presence of palladium on charcoal (2.5 kg, 50% wet, 5%) for 3 hours under a hydrogen pressure of 50 mbar.
- Following hydrogenation, the reaction mixture is filtered to remove the catalyst.
- The filtrate is concentrated to yield a slurry.
- Isopropanol (80 kg) is added to the slurry.
- The solid product is collected by filtration and washed twice with isopropanol (7 kg).
- The final product, **N-ethylglycine**, is dried in vacuo at approximately 40°C to yield a white crystalline solid (21 kg).



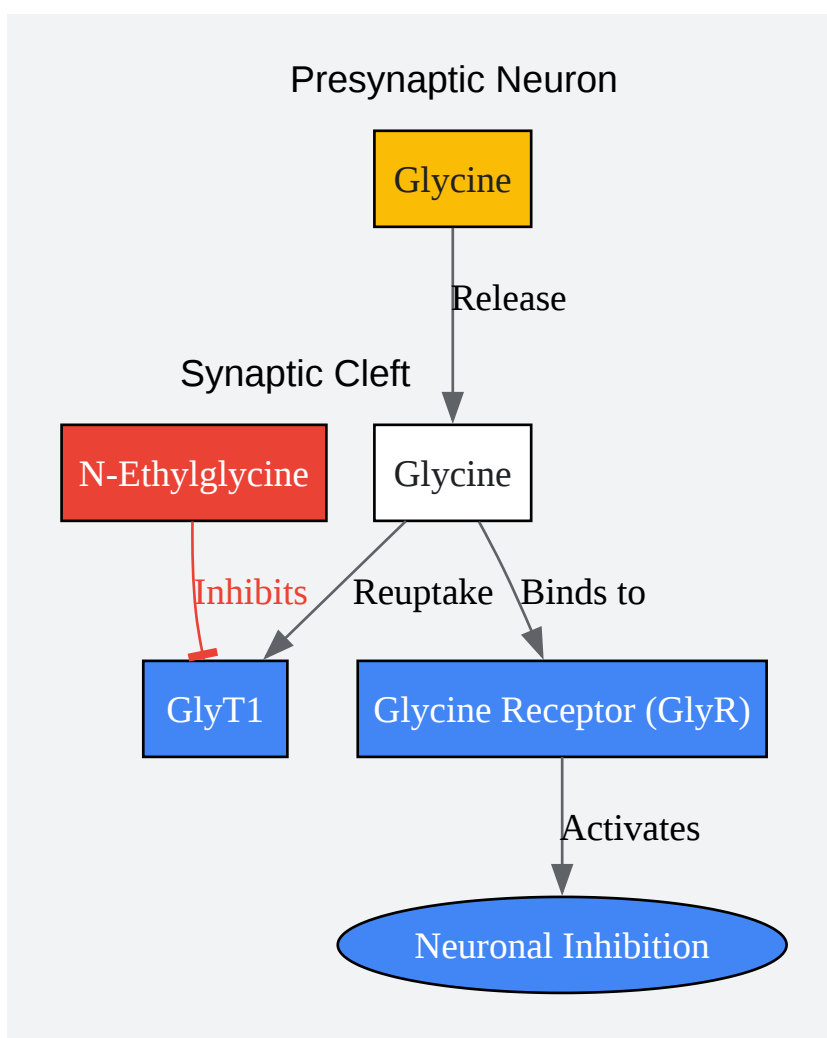
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Caption: Workflow for the synthesis of **N-Ethylglycine**.

Biological Role and Signaling

N-Ethylglycine's primary biological significance stems from its role as a metabolite of lidocaine and its inhibitory action on the glycine transporter 1 (GlyT1). GlyT1 is responsible for the reuptake of glycine from the synaptic cleft, thereby terminating glycinergic neurotransmission. By inhibiting GlyT1, **N-Ethylglycine** increases the concentration of glycine in the synapse, enhancing the activity of glycine receptors (GlyRs). This potentiation of inhibitory neurotransmission is believed to contribute to the analgesic effects observed.

The proposed mechanism of action suggests that **N-Ethylglycine** can be a promising candidate for the treatment of chronic pain.



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Caption: **N-Ethylglycine**'s mechanism of action on glycinergic signaling.

Conclusion

N-Ethylglycine is a well-characterized molecule with a defined molecular structure and established synthetic routes. Its biological activity as a GlyT1 inhibitor positions it as a molecule of interest for the development of novel analgesics. The information provided in this technical guide offers a solid foundation for researchers and professionals in the field of drug development to further explore the therapeutic potential of **N-Ethylglycine** and its derivatives. Future research may focus on optimizing its pharmacokinetic properties and further elucidating its precise role in various physiological and pathological processes.

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